

# "8-Hydroxyodoroside A" physicochemical properties

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## Compound of Interest

Compound Name: 8-Hydroxyodoroside A

Cat. No.: B15592412

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## 8-Hydroxyodoroside A: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**8-Hydroxyodoroside A** is a cardenolide glycoside, a class of naturally occurring steroids, isolated from Nerium oleander. This technical guide provides a comprehensive overview of its physicochemical properties, experimental protocols for its isolation, and an exploration of its biological activities and associated signaling pathways. This document is intended to serve as a valuable resource for researchers and professionals engaged in natural product chemistry, pharmacology, and drug development.

### Physicochemical Properties

**8-Hydroxyodoroside A** is a white powder.<sup>[1]</sup> While specific experimental data for some of its physicochemical properties are not readily available in the public domain, its fundamental properties have been identified.

| Property          | Value                                                                            | Source    |
|-------------------|----------------------------------------------------------------------------------|-----------|
| Molecular Formula | C <sub>30</sub> H <sub>46</sub> O <sub>8</sub>                                   | [1]       |
| Molecular Weight  | 534.69 g/mol                                                                     | [1]       |
| CAS Number        | 176519-75-8                                                                      | [1]       |
| Physical State    | Powder                                                                           | [1][2][3] |
| Solubility        | Soluble in Chloroform,<br>Dichloromethane, Ethyl<br>Acetate, DMSO, Acetone, etc. | [2][3][4] |

## Experimental Protocols

### General Isolation and Purification of Cardiac Glycosides from Nerium oleander

While a specific protocol for the isolation of **8-Hydroxyodoroside A** is not detailed in the available literature, a general methodology for extracting cardiac glycosides from Nerium oleander can be described. This process typically involves solvent extraction followed by chromatographic separation.

#### 1. Extraction:

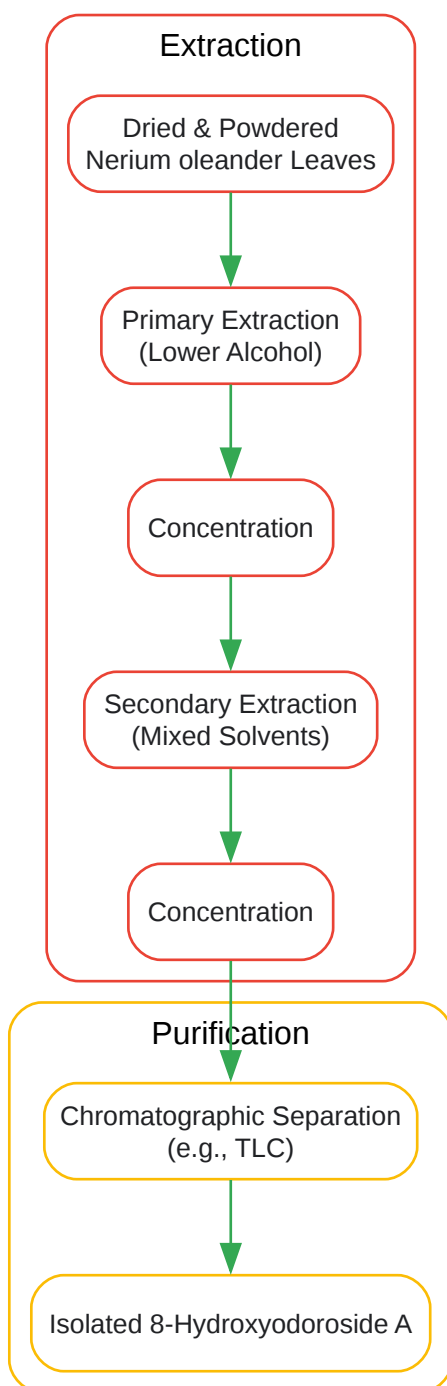
- Dried and powdered leaves of Nerium oleander are subjected to extraction with a lower alcohol, such as ethanol.[5]
- The resulting crude extract is then concentrated.[5]
- A secondary extraction is performed using a mixed solvent system, for instance, a combination of n-butanol, chloroform, and ethanol.[5]

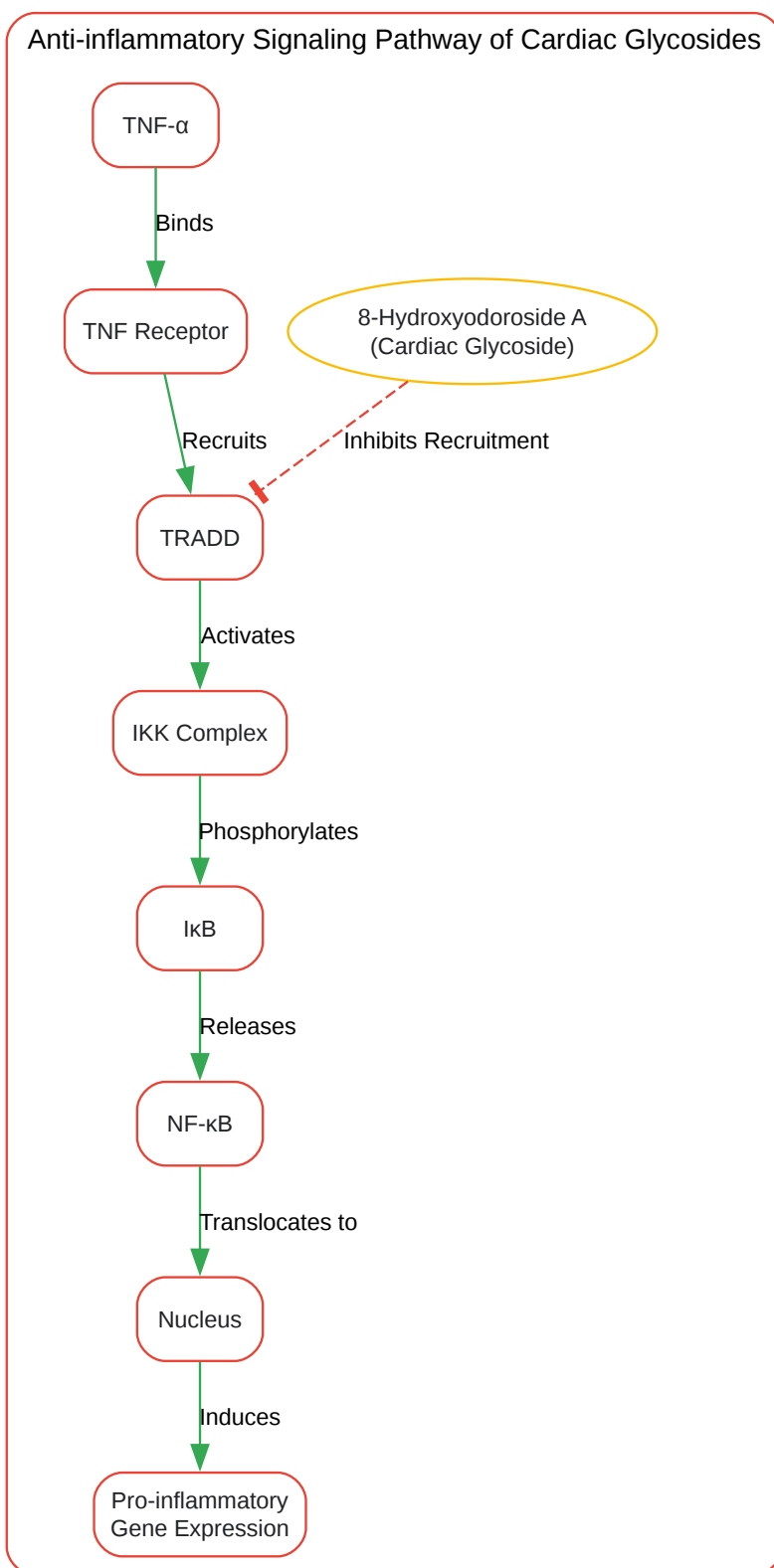
#### 2. Purification:

- The extract from the secondary extraction is concentrated.

- The concentrated extract is then subjected to chromatographic techniques for the separation and purification of individual cardiac glycosides. Thin-layer chromatography (TLC) is a common method used for the separation and identification of these compounds.[6]

The following diagram illustrates a general workflow for the isolation of cardiac glycosides from Nerium oleander.





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